Application Note: Protocols for Dissolving Thenyldiamine Hydrochloride

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Compound of Interest

Compound Name:	*Thenyldiamine hydrochloride*
CAS No.:	*958-93-0*
Cat. No.:	*B1605904*

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Introduction & Chemical Identity

Thenyldiamine hydrochloride is a first-generation ethylenediamine antihistamine acting as a competitive antagonist at the histamine H1 receptor.[1] It also exhibits anticholinergic properties.[2][3][4] In experimental settings, it is utilized to study allergic responses, vascular permeability, and sedative mechanisms.

Accurate dissolution is critical because the hydrochloride salt form significantly alters solubility compared to the free base. This protocol focuses exclusively on **Thenyldiamine Hydrochloride** (HCl), the standard therapeutic and experimental salt form.

Physicochemical Key Data

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Property	Value	Notes
Compound Name	Thenyldiamine Hydrochloride	Salt form
CAS Number	91-79-2 (Free base) / 958-93-0 (HCl)	Ensure you have the HCl salt.
Molecular Weight	297.85 g/mol	Use this value for Molarity calculations.
Appearance	Crystalline solid	Often white or off-white.
Solubility (Water)	~200 mg/mL (20%)	Highly soluble. Preferred solvent.[3][5]
Solubility (Ethanol)	Slightly soluble	Not recommended for high-conc. stocks.
pH (1% Aqueous)	~6.5	Near physiological pH.

Safety & Handling (E-E-A-T)

Hazard Identification: Thenyldiamine HCl is classified as Harmful if swallowed (Acute Tox. 4) and may cause skin/eye irritation.

- Engineering Controls: Handle all dry powder inside a chemical fume hood to prevent inhalation of dust.
- PPE: Nitrile gloves, safety goggles, and a lab coat are mandatory.
- Light Sensitivity: Like many amine salts, solutions should be protected from light. Use amber vials or wrap containers in aluminum foil.

Solubility Logic & Solvent Selection

Expert Insight: Unlike many hydrophobic drugs requiring DMSO, Thenyldiamine HCl is highly water-soluble (up to 20%).

- Primary Choice (Water/PBS): The hydrochloride salt dissociates readily in water.[6] This eliminates the need for toxic organic solvents (DMSO/Ethanol) in animal models or sensitive

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cell cultures.

- Secondary Choice (DMSO): While HCl salts are generally soluble in DMSO, it offers no advantage here and introduces vehicle toxicity variables. Avoid DMSO unless strictly necessary for co-solubility with other hydrophobic compounds.

Decision Tree for Solvent Selection (Graphviz)

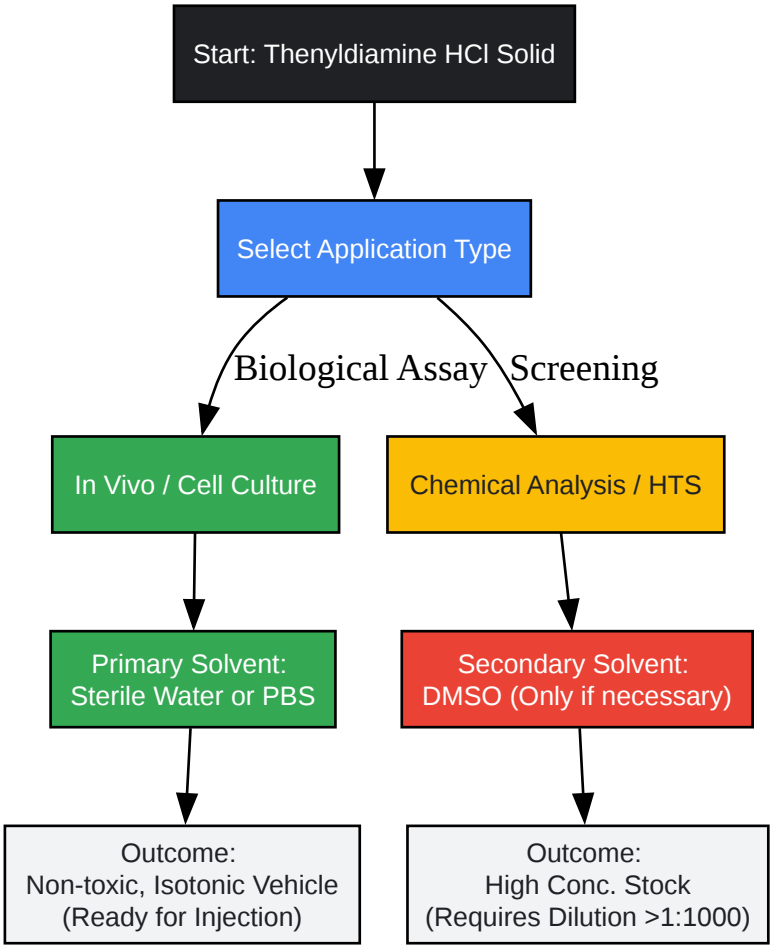

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Figure 1: Decision matrix for selecting the appropriate solvent system based on experimental end-use.

Protocol A: Preparation of Aqueous Stock Solution (Preferred)

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Target Concentration: 10 mM or 10 mg/mL (Scalable up to 100 mg/mL). Vehicle: Sterile Distilled Water (dH_2O) or PBS (pH 7.4).

Step-by-Step Methodology

- Calculation:
  - To make 10 mL of a 10 mg/mL stock:
  - Weigh 100 mg of Thenyldiamine HCl.
- Dissolution:
  - Add the powder to a sterile 15 mL conical tube.
  - Add 8 mL of sterile dH_2O (or PBS).
  - Critical Step: Vortex vigorously for 30–60 seconds. The powder should dissolve rapidly.
  - Adjust final volume to 10 mL with solvent.
- pH Verification (Optional but Recommended):
  - Spot check pH. A 1% solution (10 mg/mL) typically reads pH ~6.5. If significantly lower (<5.0), buffer with PBS rather than water to prevent acidosis in sensitive small animal models.
- Sterilization:
  - Pass the solution through a 0.22 µm PES (Polyethersulfone) syringe filter.
  - Note: PES is preferred over Nylon for amine salts to minimize protein/drug binding, though Thenyldiamine is a small molecule and binding is generally negligible.
- Storage:
  - Aliquot into light-tight (amber) microtubes (e.g., 500 µL per tube).
  - Store at -20°C.

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- Stability: Stable for >6 months at -20°C. Avoid repeated freeze-thaw cycles (max 3 cycles).

Protocol B: In Vivo Administration Strategy

Challenge: Ensuring the injected solution is isotonic and pH-neutral.

Formulation for IP/IV Injection

Since Thenyldiamine HCl is water-soluble, complex vehicles (Corn oil, Tween-80) are unnecessary.

- Thaw a stock aliquot (prepared in Protocol A).
- Dilute to working concentration using Sterile Normal Saline (0.9% NaCl).
  - Example: For a 10 mg/kg dose in a 25g mouse (injection volume 100 µL):
  - Required conc: 2.5 mg/mL.
  - Dilute 10 mg/mL stock 1:4 with Saline.
- Visual Check: Ensure no precipitation occurs upon dilution with saline (common "salting out" effect, though rare with this compound).

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Precipitation	Solution is too cold or saturated.	Warm to 37°C in a water bath. Vortex. Ensure conc. is <200 mg/mL.
Yellow Discoloration	Oxidation.	Discard solution. Prepare fresh stock and protect from light.
Low pH	High concentration in unbuffered water.	Dissolve in PBS (pH 7.4) instead of water.
Incomplete Dissolution	Use of free base instead of HCl salt.	Check label. Free base requires ethanol/DMSO. Add 1 equivalent of HCl to convert.

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Experimental Workflow Diagram



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Figure 2: Standard operating procedure for preparing sterile stock solutions.

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